

# Calcium Bis(benzoic acid) (E213) in Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: Calcium bis(benzoic acid)

Cat. No.: B15047329

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## Introduction

**Calcium bis(benzoic acid)**, also known as calcium benzoate (E213), is the calcium salt of benzoic acid. It is widely utilized in the food and beverage industry as a preservative due to its antimicrobial properties.<sup>[1][2]</sup> This document provides detailed application notes and protocols for researchers investigating the properties and applications of calcium benzoate, with a focus on its antimicrobial efficacy, mechanism of action, and toxicological profile.

## Physicochemical Properties

Property	Value	Reference
Chemical Formula	C <sub>14</sub> H <sub>10</sub> CaO <sub>4</sub>	[3]
Molar Mass	282.31 g/mol	[3]
Appearance	White or colorless crystals, or white powder	
Solubility in Water	2.32 g/100 mL (0 °C), 2.72 g/100 mL (20 °C), 8.7 g/100 mL (100 °C)	[3]

## Antimicrobial Applications and Efficacy

Calcium benzoate is an effective antimicrobial agent against yeasts, molds, and some bacteria, particularly in acidic conditions (pH below 4.5).<sup>[1]</sup> Its efficacy is attributed to the undissociated form of benzoic acid, which can penetrate microbial cell membranes.

## Quantitative Antimicrobial Data

The following table summarizes the Minimum Inhibitory Concentrations (MICs) for benzoic acid and its salts against various microorganisms. While specific data for calcium benzoate is limited, the data for benzoic acid and sodium benzoate provide a strong indication of its efficacy, as the antimicrobial action is primarily due to the benzoate moiety.

Microorganism	Preservative	pH	MIC (mg/L)	Reference
Saccharomyces cerevisiae	Benzoic Acid	4.0	83.5% growth inhibition at 610 mg/L	
Fusarium oxysporum	Benzoic Acid	4.0	83.5% growth inhibition at 610 mg/L	
Various Bacteria	Benzoic Acid	5.5	50 - >1500	
Various Bacteria	Sodium Benzoate	7.0	300 - 50,000	

## Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method for determining the MIC of calcium benzoate against a specific microorganism.

Materials:

- Calcium benzoate (E213)
- Sterile Mueller-Hinton Broth (MHB) or other appropriate growth medium

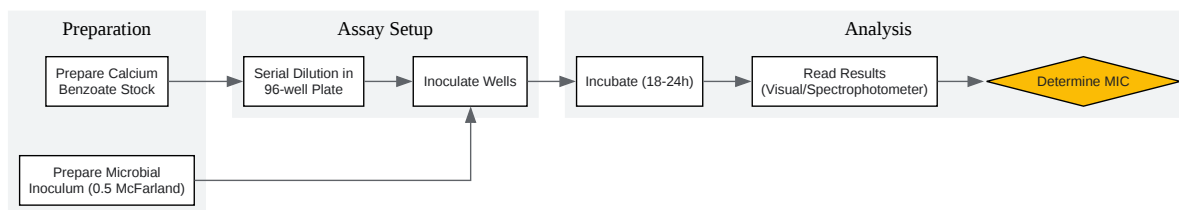
- Microbial culture in logarithmic growth phase
- Sterile 96-well microtiter plates
- Spectrophotometer
- Incubator

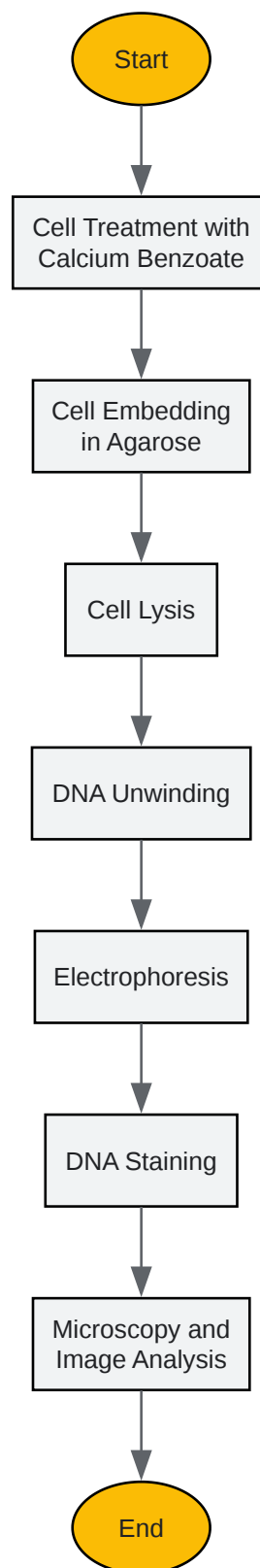
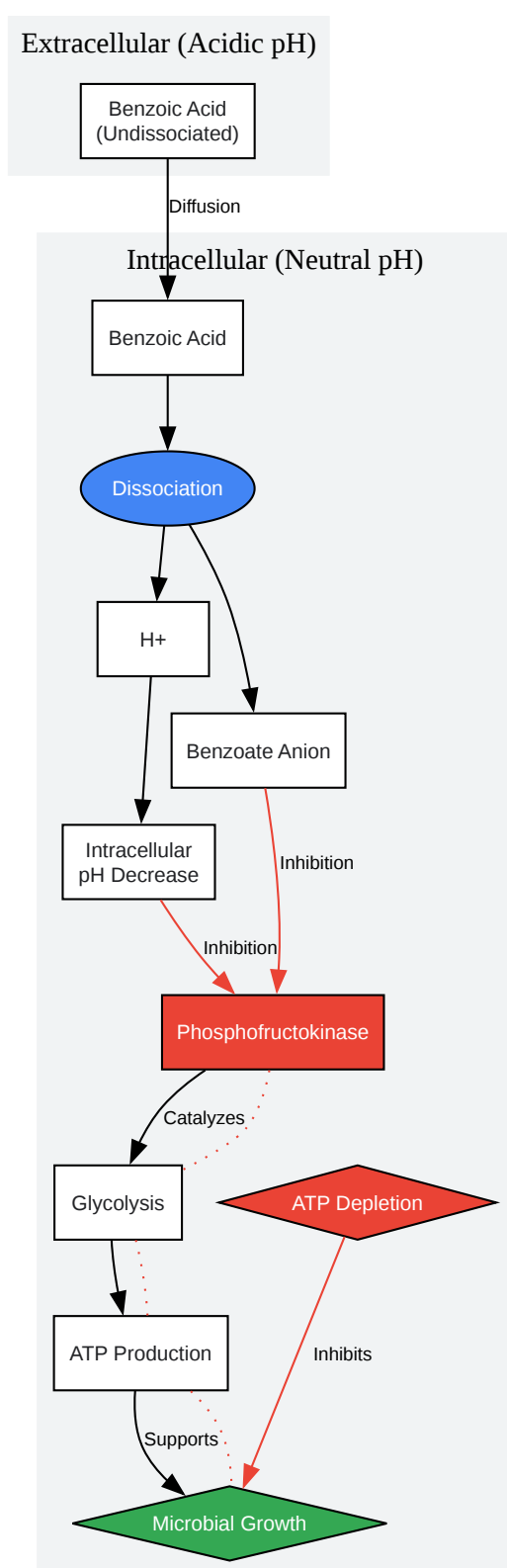
Procedure:

- Preparation of Calcium Benzoate Stock Solution: Prepare a concentrated stock solution of calcium benzoate in sterile distilled water. The concentration should be at least 10 times the highest final concentration to be tested.
- Preparation of Microbial Inoculum: Culture the test microorganism in an appropriate broth medium to the logarithmic phase. Adjust the turbidity of the culture to a 0.5 McFarland standard, which corresponds to approximately  $1.5 \times 10^8$  CFU/mL.
- Serial Dilution in Microtiter Plate:
  - Add 100  $\mu$ L of sterile broth to all wells of a 96-well plate.
  - Add 100  $\mu$ L of the calcium benzoate stock solution to the first well of each row to be tested.
  - Perform a two-fold serial dilution by transferring 100  $\mu$ L from the first well to the second, and so on, discarding the final 100  $\mu$ L from the last well.
- Inoculation: Add 5  $\mu$ L of the adjusted microbial inoculum to each well, resulting in a final concentration of approximately  $5 \times 10^5$  CFU/mL.
- Controls:
  - Positive Control: A well containing broth and the microbial inoculum, without calcium benzoate.
  - Negative Control: A well containing only sterile broth.

- Incubation: Cover the plate and incubate at the optimal temperature for the test microorganism for 18-24 hours.
- Determination of MIC: The MIC is the lowest concentration of calcium benzoate that completely inhibits visible growth of the microorganism, as determined by visual inspection or by measuring the optical density at 600 nm.

#### Experimental Workflow for MIC Determination





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## References

- 1. researchgate.net [researchgate.net]
- 2. Mechanism of action of benzoic acid on *Zygosaccharomyces bailii*: effects on glycolytic metabolite levels, energy production, and intracellular pH - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Calcium benzoate - Wikipedia [en.wikipedia.org]
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